

Spectroscopic Profile of 4-Fluorobenzhydrazide: A Technical Guide

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Compound of Interest

Compound Name: 4-Fluorobenzhydrazide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **4-Fluorobenzhydrazide** ($C_7H_7FN_2O$), a compound of interest in medicinal chemistry and drug development. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, presented in a clear and accessible format for researchers.

Spectroscopic Data Summary

The empirical formula for **4-Fluorobenzhydrazide** is $C_7H_7FN_2O$, and its molecular weight is 154.14 g/mol .^[1] The structural and spectral data are summarized below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The 1H and ^{13}C NMR data for **4-Fluorobenzhydrazide** are presented below.

Table 1: 1H NMR Spectroscopic Data of **4-Fluorobenzhydrazide**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
9.85	s	1H	-NH-
7.86	dd	2H	Ar-H (ortho to C=O)
7.25	t	2H	Ar-H (ortho to F)
4.46	s	2H	-NH ₂

Solvent: DMSO-d₆, Instrument: 400 MHz NMR Spectrometer

Table 2: ¹³C NMR Spectroscopic Data of **4-Fluorobenzhydrazide**

Chemical Shift (δ) ppm	Assignment
166.7	C=O
164.2 (d, J = 248 Hz)	C-F
132.5 (d, J = 9 Hz)	Ar-C (ortho to C=O)
127.8	Ar-C (ipso)
116.0 (d, J = 22 Hz)	Ar-C (ortho to F)

Solvent: DMSO-d₆, Instrument: 100 MHz NMR Spectrometer. Note: Precise peak assignments may require further 2D NMR experiments.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The characteristic IR absorption bands for **4-Fluorobenzhydrazide** are listed below.

Table 3: FT-IR Spectroscopic Data of **4-Fluorobenzhydrazide**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300 - 3100	Strong, Broad	N-H stretching (hydrazide)
3050	Medium	Aromatic C-H stretching
1650	Strong	C=O stretching (Amide I)
1600, 1500	Medium	C=C stretching (aromatic ring)
1250	Strong	C-F stretching
850	Strong	p-disubstituted benzene C-H bend

Technique: KBr pellet

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a compound.

Table 4: Mass Spectrometry Data of **4-Fluorobenzhydrazide**

m/z	Relative Abundance (%)	Assignment
154	High	[M] ⁺ (Molecular ion)
123	High	[M - NHNH ₂] ⁺
95	High	[C ₆ H ₄ F] ⁺
75	Medium	[C ₆ H ₃] ⁺

Ionization Method: Electron Ionization (EI)

Experimental Protocols

The following sections provide detailed methodologies for the spectroscopic analyses.

Nuclear Magnetic Resonance (NMR) Spectroscopy

2.1.1. ^1H NMR Spectroscopy

A solution of **4-Fluorobenzhydrazide** (approximately 5-10 mg) was prepared in deuterated dimethyl sulfoxide (DMSO-d_6 , 0.5 mL). The spectrum was recorded on a 400 MHz NMR spectrometer. The chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard (δ 0.00).

2.1.2. ^{13}C NMR Spectroscopy

A solution of **4-Fluorobenzhydrazide** (approximately 20-30 mg) was prepared in deuterated dimethyl sulfoxide (DMSO-d_6 , 0.5 mL). The spectrum was recorded on a 100 MHz NMR spectrometer with proton decoupling. The chemical shifts are reported in parts per million (ppm) relative to the solvent peak (DMSO-d_6 at δ 39.52).

Infrared (IR) Spectroscopy

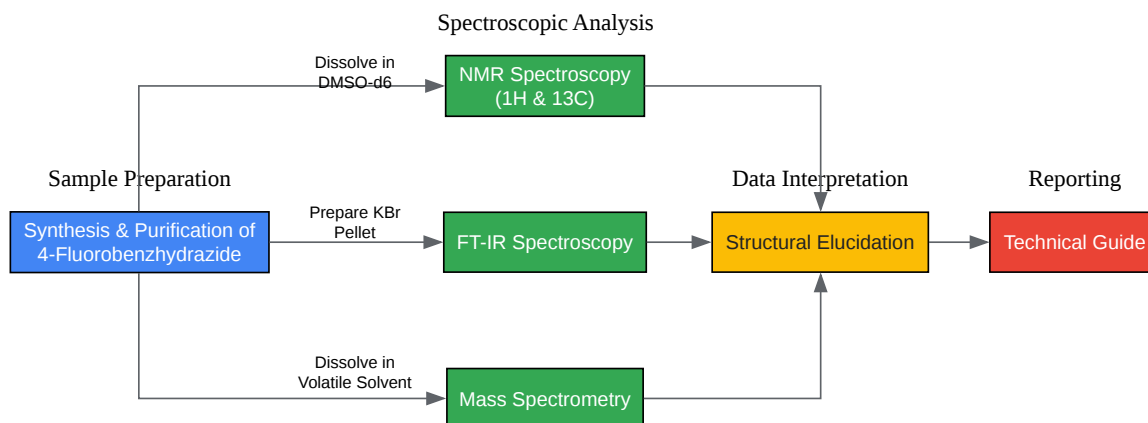
The FT-IR spectrum was obtained using the KBr pellet technique.^{[2][3][4][5]} A small amount of **4-Fluorobenzhydrazide** (1-2 mg) was intimately mixed and ground with spectroscopic grade potassium bromide (KBr, approximately 100-200 mg). The fine powder was then compressed in a die under high pressure to form a transparent pellet. The spectrum was recorded using a Bruker Tensor 27 FT-IR spectrometer.^{[1][6]}

Mass Spectrometry (MS)

The mass spectrum was obtained using a gas chromatograph coupled with a mass spectrometer (GC-MS) with an electron ionization (EI) source. A dilute solution of **4-Fluorobenzhydrazide** was prepared in a volatile organic solvent like methanol or dichloromethane.^{[7][8]} The sample was injected into the GC, where it was vaporized and separated on a capillary column before entering the mass spectrometer. The mass spectrum was recorded, showing the molecular ion and characteristic fragment ions.

Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic characterization of a chemical compound like **4-Fluorobenzhydrazide**.



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Caption: General workflow for the spectroscopic analysis of **4-Fluorobenzhydrazide**.

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